

2-Hydroxy-3-methoxybenzonitrile molecular formula and weight

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Compound of Interest

Compound Name: **2-Hydroxy-3-methoxybenzonitrile**

Cat. No.: **B1314107**

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An In-depth Technical Guide to 2-Hydroxy-3-methoxybenzonitrile

This guide provides essential information regarding the molecular properties of **2-Hydroxy-3-methoxybenzonitrile**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development.

Molecular Data

The fundamental molecular characteristics of **2-Hydroxy-3-methoxybenzonitrile** are summarized in the table below. This data is critical for a variety of experimental and analytical procedures.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₇ NO ₂ [1] [2] [3] |
| Molecular Weight | 149.15 g/mol [1] [2] |

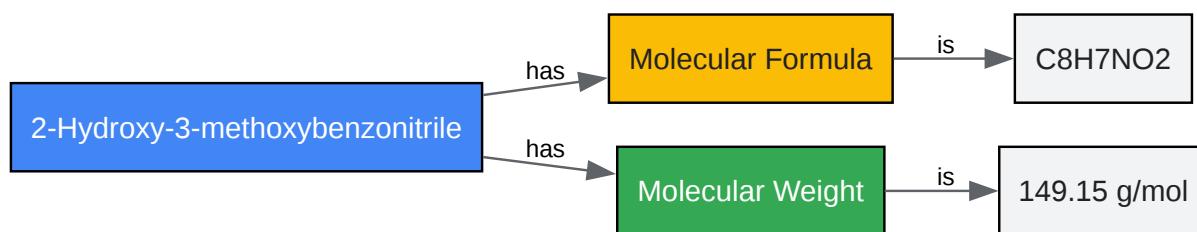
Experimental Protocols

Detailed experimental protocols for the determination of molecular formula and weight typically involve techniques such as mass spectrometry and elemental analysis. High-resolution mass spectrometry (HRMS) would be employed to determine the precise molecular weight, from

which the molecular formula can be deduced. Elemental analysis provides the percentage composition of each element, further confirming the molecular formula.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between compound name, formula, and weight.

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References

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- To cite this document: BenchChem. [2-Hydroxy-3-methoxybenzonitrile molecular formula and weight]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314107#2-hydroxy-3-methoxybenzonitrile-molecular-formula-and-weight>

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